

6-Hydroxy-4-nonanone: An Obscure Compound with Limited Publicly Available Research

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Compound of Interest

Compound Name: 6-Hydroxy-4-nonanone

Cat. No.: B14639738

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Despite its defined chemical structure and commercial availability, a comprehensive review of scientific literature and patent databases reveals a significant lack of in-depth information regarding the discovery, history, and biological activity of **6-Hydroxy-4-nonanone**. This technical overview serves to consolidate the sparse available data and highlight the considerable gaps in the public knowledge base concerning this γ -hydroxyketone.

Chemical Identity and Properties

6-Hydroxy-4-nonanone is a C9 aliphatic ketone containing a hydroxyl group on the sixth carbon. Basic chemical information has been compiled from various chemical databases.^{[1][2][3][4][5]}

Property	Value	Source
CAS Number	52762-53-5	[1][3][4]
Molecular Formula	C ₉ H ₁₈ O ₂	[1][2][4]
Molecular Weight	158.241 g/mol	[2]
Synonyms	6-hydroxy-nonan-4-one	[1][3]

At present, detailed experimental data such as nuclear magnetic resonance (NMR) or infrared (IR) spectra, melting point, and boiling point are not readily available in published scientific literature.

Synthesis and Discovery

The history of the discovery of **6-Hydroxy-4-nonanone**, including the individuals, location, and date of its first synthesis or isolation, remains undocumented in accessible scientific journals and historical records. While a potential synthetic route is suggested by some chemical suppliers, detailed experimental protocols, including reaction conditions, purification methods, and analytical characterization of the product, are not provided.

One supplier suggests a synthesis pathway involving the reaction of 2-pentanone with butyraldehyde. This would likely proceed through an aldol addition reaction, a common method for forming β -hydroxy ketones, followed by further reactions to yield the γ -hydroxy ketone structure. However, without a primary literature source, the specifics of this synthesis remain unconfirmed.

Biological Activity and Signaling Pathways

There is a notable absence of published research on the biological activity of **6-Hydroxy-4-nonanone**. Searches of prominent life science and medicinal chemistry journals have not yielded any studies investigating its effects on biological systems, its potential therapeutic applications, or its involvement in any signaling pathways. Therefore, no information can be provided on its mechanism of action, pharmacological properties, or toxicological profile.

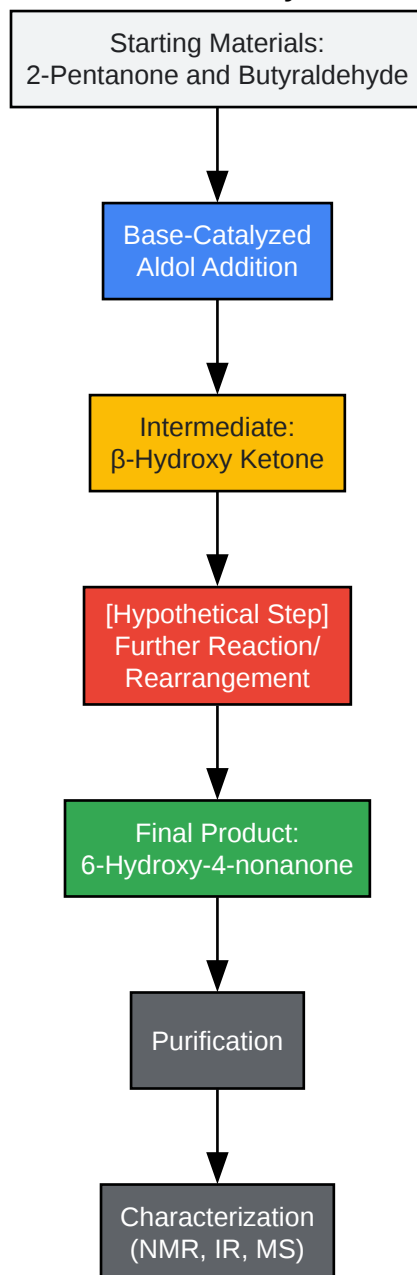
Experimental Protocols

Due to the lack of primary research articles, no detailed experimental protocols for the synthesis, purification, or analysis of **6-Hydroxy-4-nonanone** can be provided.

Logical Relationships in Synthesis

While a specific experimental workflow for the synthesis of **6-Hydroxy-4-nonanone** is not documented, a generalized logical workflow for a potential aldol-based synthesis can be conceptualized.

Conceptual Aldol-Based Synthesis Workflow



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Figure 1. A conceptual workflow illustrating a potential, unverified synthesis route for **6-Hydroxy-4-nonanone** based on common organic chemistry principles.

In conclusion, **6-Hydroxy-4-nonanone** remains a chemical entity with a significant lack of publicly available scientific documentation. For researchers, scientists, and drug development professionals, this compound represents a largely unexplored area of chemical and biological

research. Any future investigation into this molecule would require foundational studies to establish its synthesis, characterization, and biological properties.

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